

Technical Guide: Physical Properties of 3-Fluoropyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 3-Fluoropyridine-2-carbaldehyde

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This technical guide provides a comprehensive overview of the core physical properties of **3-Fluoropyridine-2-carbaldehyde**, a key intermediate in pharmaceutical synthesis. The information is intended to support researchers and professionals in drug discovery and development by providing essential data for handling, characterization, and process optimization.

Core Physical Properties

3-Fluoropyridine-2-carbaldehyde (CAS No: 31224-43-8) is a fluorinated pyridine derivative with the molecular formula C₆H₄FNO and a molecular weight of 125.10 g/mol .[\[1\]](#)[\[2\]](#) It is recognized for its role as a critical building block in the synthesis of novel therapeutic agents, particularly in the development of anti-tumor and antibacterial drugs.[\[3\]](#)[\[4\]](#)

Below is a summary of its key physical properties.

Property	Value	Source
Molecular Formula	C ₆ H ₄ FNO	[1]
Molecular Weight	125.10 g/mol	[1]
Physical State	Solid	[1]
Appearance	Off-white	[1]
Melting Point	51 - 54 °C (123.8 - 129.2 °F)	[1]
Boiling Point	No information available	[1]
Density	No information available	
Solubility in Water	Slightly soluble	[5]

Experimental Protocols

While specific experimental protocols for the determination of all physical properties of **3-Fluoropyridine-2-carbaldehyde** are not readily available in the literature, standard laboratory procedures for organic compounds can be applied. Below is a representative protocol for the determination of a boiling point for an aromatic aldehyde, which can be adapted for **3-Fluoropyridine-2-carbaldehyde** should it be in liquid form under different conditions or for related liquid derivatives.

Experimental Protocol: Determination of Boiling Point (Micro-method)

This method is suitable for determining the boiling point of a small sample of a liquid organic compound.

Materials:

- Sample of the aromatic aldehyde
- Capillary tube (sealed at one end)
- Thermometer
- Small test tube or fusion tube

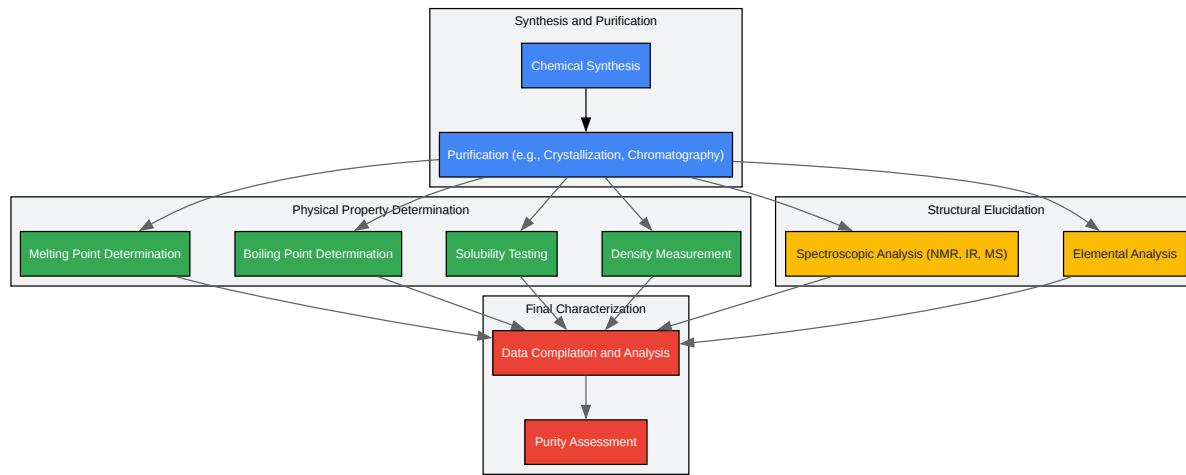
- Heating apparatus (e.g., oil bath or melting point apparatus with a heating block)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Sample Preparation: Add a few drops of the liquid sample into the small test tube, enough to cover the bulb of the thermometer.
- Capillary Tube Insertion: Place the capillary tube into the test tube with the open end downwards.
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the thermometer and the attached test tube in the heating bath.
- Observation: Heat the apparatus slowly. A stream of bubbles will emerge from the open end of the capillary tube as the liquid is heated.
- Boiling Point Determination: Continue heating until a rapid and continuous stream of bubbles is observed. Stop heating and allow the apparatus to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
- Record: Record the temperature. For high accuracy, the determination should be repeated.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physical and structural characterization of a synthesized chemical compound like **3-Fluoropyridine-2-carbaldehyde**.



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Caption: Workflow for the Characterization of a Chemical Compound.

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